

Sulfo-Cy5.5 dUTP: A Comprehensive Technical Guide for Advanced Research Applications

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Compound of Interest

Compound Name: Sulfo-Cy5.5 dUTP

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a technical overview of Sulfo-Cy5.5 deoxyuridine triphosphate (dUTP), a far-red fluorescently labeled nucleotide essential for a variety of molecular biology and cellular analysis applications. This document details its core physicochemical properties, provides protocols for its use in enzymatic DNA labeling, and visualizes its structure and experimental workflows.

Core Properties of Sulfo-Cy5.5 dUTP

Sulfo-Cy5.5 dUTP is a modified deoxyuridine triphosphate that is readily incorporated into newly synthesized DNA by various DNA polymerases. The attached Sulfo-Cy5.5 dye is a water-soluble, far-red fluorescent dye known for its high photostability and quantum yield.^{[1][2]} Its emission in the far-red spectrum minimizes interference from autofluorescence common in biological samples, leading to an enhanced signal-to-noise ratio.^[3]

Quantitative Data Summary

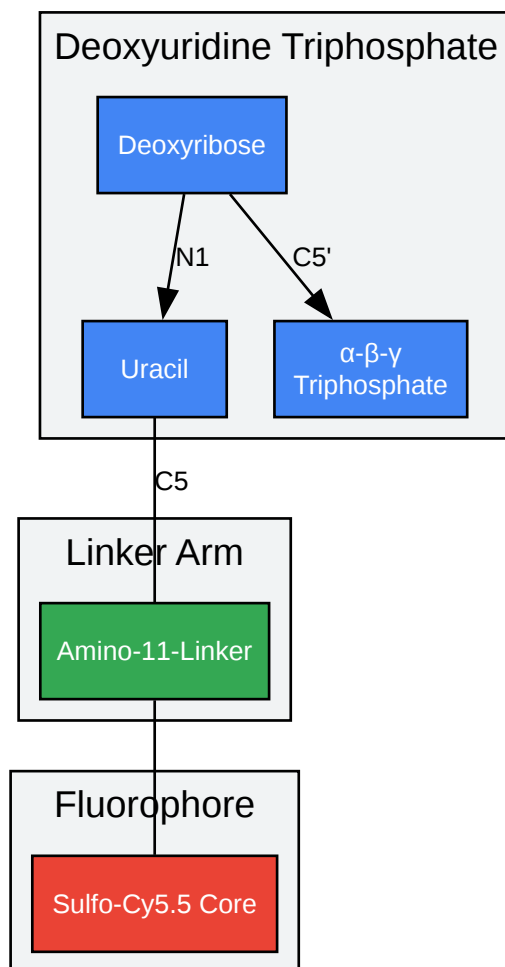
The key quantitative properties of **Sulfo-Cy5.5 dUTP** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Weight	1554.97 g/mol (as lithium salt)	[2][3]
1519.37 g/mol	[1]	
Molecular Formula	C ₅₈ H ₆₃ N ₆ Li ₆ O ₂₈ P ₃ S ₄ (as lithium salt)	[3]
C ₅₈ H ₆₉ N ₆ O ₂₈ P ₃ S ₄	[1]	
Excitation Maximum	~675 - 684 nm	[2][4]
Emission Maximum	~694 - 710 nm	[2][4]
Stokes Shift	~19 nm	[2]
Purity	≥ 95% (typically by HPLC-MS)	[2]

Chemical Structure of Sulfo-Cy5.5 dUTP

Sulfo-Cy5.5 dUTP consists of three main components: a deoxyuridine triphosphate moiety, a stable linker arm, and the Sulfo-Cyanine5.5 fluorophore. The extended linker arm is designed to increase the efficiency of enzymatic incorporation compared to directly modified nucleotides. [3][5]

Simplified Structure of Sulfo-Cy5.5 dUTP



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Caption: Simplified schematic of **Sulfo-Cy5.5 dUTP**'s core components.

Experimental Protocols

Sulfo-Cy5.5 dUTP is primarily used for the enzymatic labeling of DNA probes for applications such as Fluorescence In Situ Hybridization (FISH), microarray analysis, and other nucleic acid hybridization assays.[3][6] Below are detailed methodologies for common labeling techniques.

DNA Probe Labeling by Nick Translation

Nick translation is a common method for generating highly labeled DNA probes. This protocol is adapted from standard nick translation procedures.[6]

Materials:

- DNA template (1 µg)
- **Sulfo-Cy5.5 dUTP**
- 10x Nick Translation Buffer (0.5 M Tris-HCl pH 7.5, 0.1 M MgSO₄, 1 mM DTT)
- dNTP mix (without dTTP): 0.5 mM dATP, 0.5 mM dCTP, 0.5 mM dGTP
- dTTP, 0.25 mM
- Enzyme Mix (DNA Polymerase I and DNase I)
- Stop Buffer (0.5 M EDTA, pH 8.0)
- Nuclease-free water
- Purification column (e.g., spin column)

Procedure:

- In a microcentrifuge tube, combine the following on ice:
 - 1 µg of DNA template
 - 5 µL of 10x Nick Translation Buffer
 - 5 µL of dNTP mix (without dTTP)
 - A mix of dTTP and **Sulfo-Cy5.5 dUTP**. The ratio of labeled to unlabeled dUTP may need optimization, a starting point is a 1:3 ratio of dTTP to **Sulfo-Cy5.5 dUTP**.
 - 1 µL of Enzyme Mix
 - Add nuclease-free water to a final volume of 50 µL.
- Mix the components gently and centrifuge briefly to collect the reaction at the bottom of the tube.

- Incubate the reaction at 15°C for 90 minutes. Incubation time can be adjusted to generate DNA fragments of the desired size range (typically 200-500 bp).
- Stop the reaction by adding 5 µL of Stop Buffer.
- Purify the labeled probe using a spin column according to the manufacturer's instructions to remove unincorporated nucleotides.
- Store the labeled probe at -20°C in the dark.

Probe Labeling by Polymerase Chain Reaction (PCR)

Incorporating **Sulfo-Cy5.5 dUTP** during PCR allows for the generation of fluorescently labeled amplicons.

Materials:

- DNA template
- Forward and reverse primers
- Thermostable DNA polymerase (e.g., Taq polymerase)
- PCR buffer
- dNTP mix (containing dATP, dCTP, dGTP)
- dTTP and **Sulfo-Cy5.5 dUTP**
- Nuclease-free water

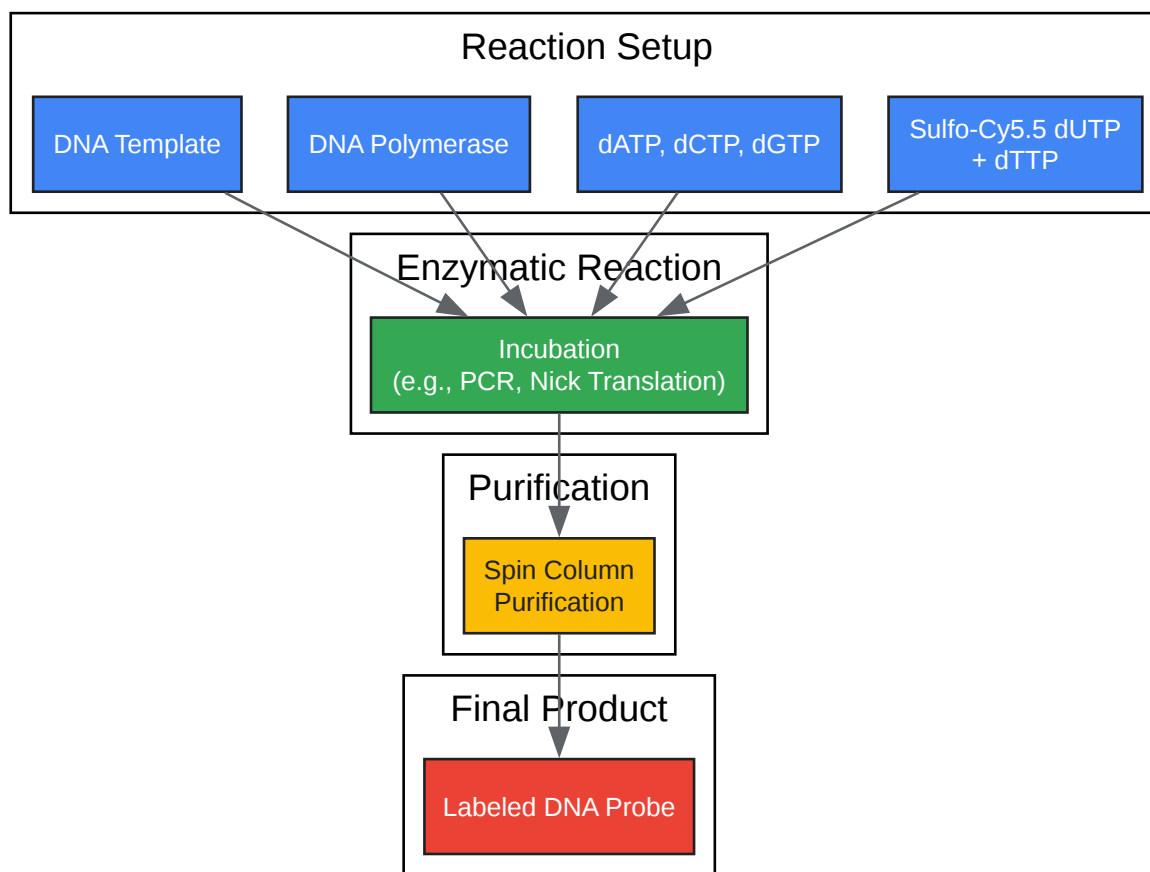
Procedure:

- Set up the PCR reaction. The key consideration is the ratio of dTTP to **Sulfo-Cy5.5 dUTP**. A common starting point is a 1:3 or 1:4 ratio of dTTP to the labeled dUTP. The optimal ratio may vary depending on the polymerase and the specific application.
- A typical 50 µL reaction mixture would include:

- 5 μ L of 10x PCR Buffer
- 1 μ L of dNTP mix (e.g., 10 mM each of dATP, dCTP, dGTP)
- A mix of dTTP and **Sulfo-Cy5.5 dUTP** to achieve the desired final concentration and ratio.
- 1-5 μ L of DNA template
- 1 μ L of each primer (10 μ M)
- 0.5 μ L of DNA polymerase
- Nuclease-free water to 50 μ L.
- Perform PCR using standard cycling conditions, although some optimization of annealing and extension times may be necessary to accommodate the incorporation of the bulkier labeled nucleotide.
- Analyze the PCR product by gel electrophoresis. The labeled product should migrate slower than an unlabeled product of the same size.
- Purify the labeled PCR product to remove unincorporated primers and nucleotides.

Experimental Workflow Visualization

The general workflow for enzymatic DNA labeling involves the incorporation of the labeled nucleotide followed by purification.



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Caption: General workflow for enzymatic DNA labeling with **Sulfo-Cy5.5 dUTP**.

Applications in Research and Development

The ability to generate highly fluorescent, far-red labeled DNA probes makes **Sulfo-Cy5.5 dUTP** a valuable tool in numerous applications:

- Fluorescence In Situ Hybridization (FISH): For the detection and localization of specific DNA sequences on chromosomes or in cells.[7][8]
- Microarray Analysis: For labeling cDNA or cRNA to be hybridized to microarrays for gene expression profiling.
- In Vivo Imaging: The far-red emission is suitable for deep tissue imaging with reduced background noise.[1]

- Flow Cytometry: Labeled probes can be used in flow-based assays for cellular analysis.[1]

Storage and Handling

Sulfo-Cy5.5 dUTP should be stored at -20°C in the dark.[3] It is important to avoid repeated freeze-thaw cycles and prolonged exposure to light to maintain the integrity of the fluorophore. When handling, it is recommended to work under low light conditions.

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